

# Biotin-PEG4-Hydrazide reactivity with ketones versus aldehydes

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## Compound of Interest

Compound Name: *Biotin-PEG4-Hydrazide*

Cat. No.: *B8022244*

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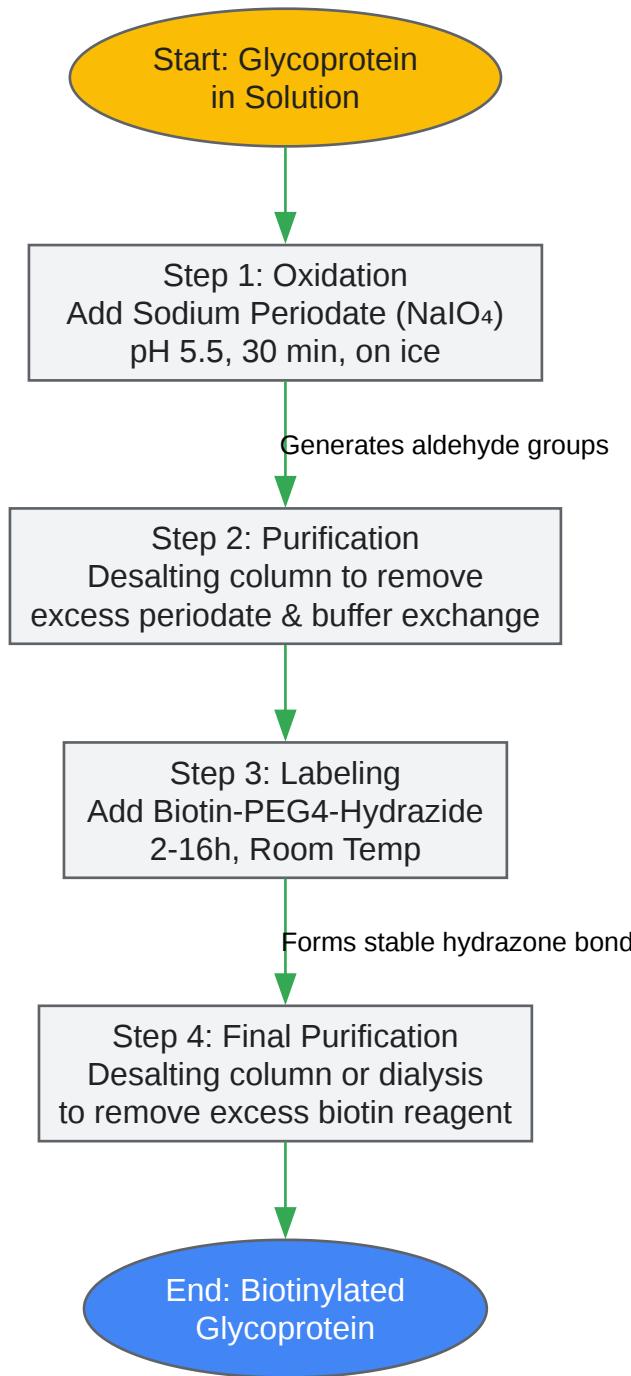
## Core Principles of Hydrazone Formation

**Biotin-PEG4-Hydrazide** is a carbonyl-reactive biotinylation reagent. Its hydrazide moiety (—NH-NH<sub>2</sub>) reacts with aldehydes and ketones to form a covalent bond known as a hydrazone (C=N-NH). This reaction is a cornerstone of bioconjugation, often used to label glycoproteins, antibodies, and other biomolecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The formation of a hydrazone is a two-step condensation reaction:

- Nucleophilic Addition: The terminal nitrogen of the hydrazide acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde or ketone. This forms an unstable tetrahedral intermediate called a carbinolamine.
- Dehydration: The carbinolamine intermediate is then dehydrated under acidic conditions to form the stable C=N double bond of the hydrazone.[\[4\]](#)[\[5\]](#)[\[6\]](#)

This reaction is reversible and acid-catalyzed. The overall mechanism is depicted below.



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